

# Navigating the Safe Disposal of Cyclohexanone, 2-(3-hydroxyphenyl)-: A Comprehensive Procedural Guide

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## Compound of Interest

Compound Name: Cyclohexanone, 2-(3-hydroxyphenyl)-  
CAS No.: 41179-12-8  
Cat. No.: B14660191

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For researchers, scientists, and professionals in drug development, the responsible management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental stewardship. This guide provides a detailed, step-by-step procedure for the safe disposal of **Cyclohexanone, 2-(3-hydroxyphenyl)-**.

Disclaimer: A specific Safety Data Sheet (SDS) with comprehensive disposal guidelines for **Cyclohexanone, 2-(3-hydroxyphenyl)-** is not readily available. The following recommendations are therefore based on the known hazards of the parent compound, cyclohexanone, and the fundamental principles of chemical waste management as mandated by regulatory bodies like the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA). It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all local, state, and federal regulations.<sup>[1]</sup>

## Hazard Assessment and Immediate Safety Precautions

Before initiating any disposal procedures, a thorough understanding of the potential hazards is essential. Based on data for the structurally related compound, cyclohexanone, this chemical should be handled as a hazardous substance.

Key hazards include:

- **Flammability:** Cyclohexanone is a flammable liquid and vapor.<sup>[2][3][4][5][6][7][8]</sup> Vapors are heavier than air and may travel to an ignition source.<sup>[6][9]</sup>
- **Acute Toxicity:** It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[2][3][4]</sup>
- **Skin and Eye Damage:** The compound causes skin irritation and is classified as causing serious eye damage.<sup>[2][3][4]</sup>
- **Respiratory Irritation:** Inhalation may cause respiratory irritation, as well as dizziness and headaches.<sup>[2][3][4][5][9]</sup>

## Required Personal Protective Equipment (PPE)

To mitigate these risks, the following PPE must be worn at all times when handling the chemical for disposal:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.<sup>[1]</sup>
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.<sup>[1][3]</sup>
- **Lab Coat:** A flame-resistant lab coat should be worn to protect from skin contact.
- **Respiratory Protection:** All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[1][3][10]</sup>

## Step-by-Step Disposal Protocol

The primary and only acceptable method for disposing of **Cyclohexanone, 2-(3-hydroxyphenyl)-** is as regulated hazardous waste.<sup>[1][11]</sup> Do not dispose of this chemical down the drain or in regular trash.<sup>[1][2][11]</sup>

## Step 1: Waste Identification and Segregation

The first crucial step is to correctly identify the material as hazardous waste. This waste stream must be kept separate from non-hazardous waste and other incompatible chemical wastes to prevent dangerous reactions.<sup>[12]</sup>

## Step 2: Containerization

Proper containment is critical to prevent leaks and ensure the safety of all personnel.

- Select an Appropriate Container: Use a chemically compatible and leak-proof container.<sup>[1]</sup>  
<sup>[11]</sup> High-density polyethylene (HDPE) or glass containers are generally suitable.<sup>[1]</sup> Ensure the container has a secure, tight-fitting lid.<sup>[2]</sup>
- Segregate Waste Types:
  - Liquid Waste: Solutions containing the compound should be collected in a designated liquid waste container.
  - Solid Waste: Contaminated lab supplies (e.g., gloves, absorbent pads, weighing paper) should be double-bagged and placed in a separate, clearly marked solid hazardous waste container.<sup>[1]</sup>

## Step 3: Labeling the Hazardous Waste Container

Accurate labeling is a strict regulatory requirement under the EPA's Resource Conservation and Recovery Act (RCRA).<sup>[11]</sup> The label must be filled out completely and legibly. Your hazardous waste tag must include:

- The words "Hazardous Waste".<sup>[11]</sup>
- Full Chemical Name: Write out "**Cyclohexanone, 2-(3-hydroxyphenyl)-**". Do not use abbreviations or chemical formulas.<sup>[11]</sup>

- Hazard Pictograms: Mark the appropriate hazard pictograms (e.g., flammable, corrosive, health hazard).[11]
- Generator Information: Your name, department, and room number.[11]

## Step 4: Storage Pending Disposal

Store the sealed hazardous waste container in a designated and secure satellite accumulation area. The storage location must be:

- Well-ventilated and cool.[1][2]
- Away from heat, sparks, and open flames.[1][2][3]
- Clearly marked as a hazardous waste accumulation point.[1]
- Equipped with secondary containment to contain any potential leaks.

## Step 5: Final Disposal

Arrange for the collection of the hazardous waste container through your institution's EHS department or a licensed hazardous waste disposal contractor.[1] Ensure all required institutional paperwork is completed to accompany the waste manifest.[1]

## Spill Management Procedures

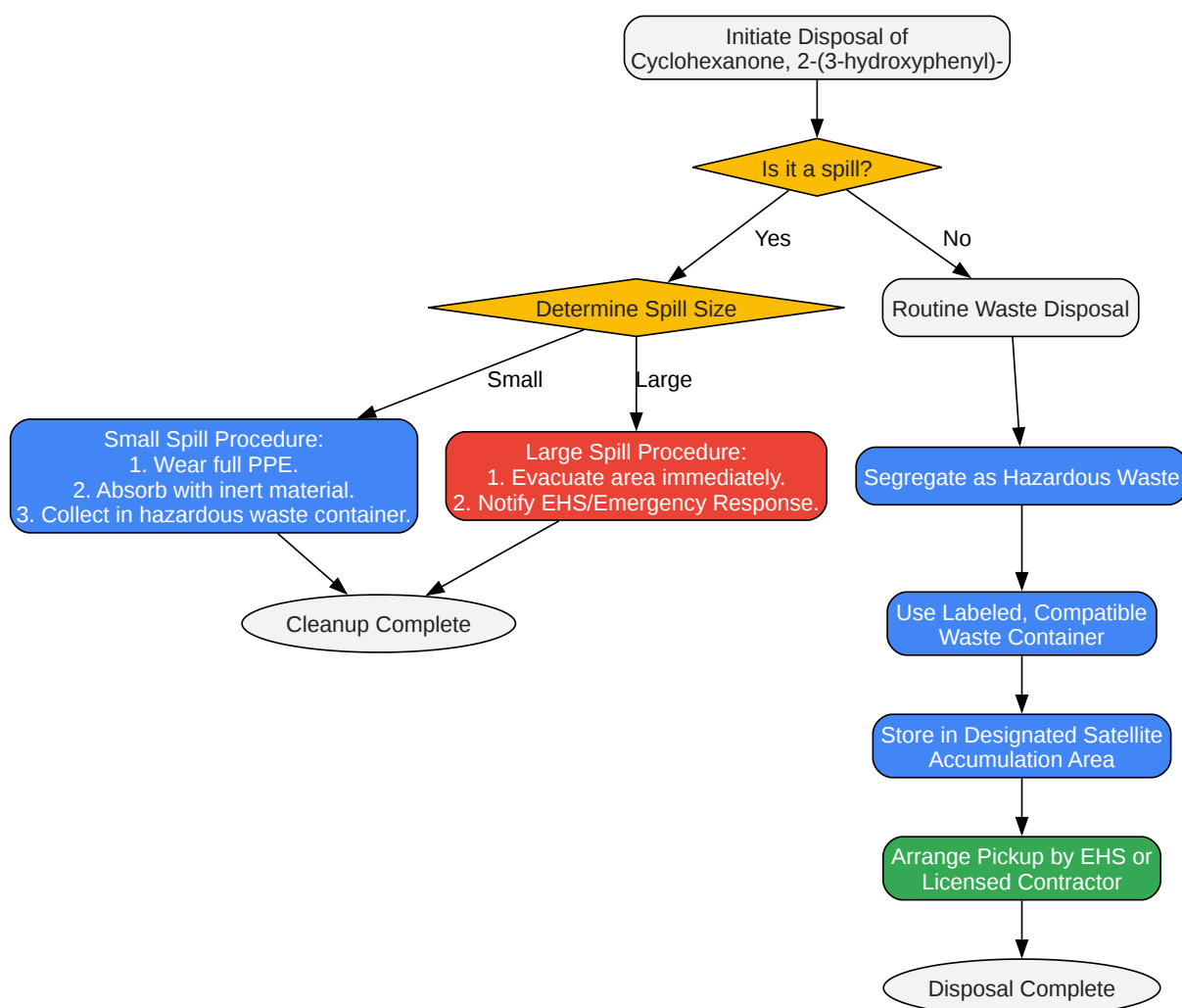
In the event of a spill, prompt and correct action is critical to prevent exposure and further contamination.

- For Small Spills:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert absorbent material such as vermiculite, dry sand, or earth.[1][7] Do not use combustible materials like paper towels as the primary absorbent.[1]
  - Carefully scoop the absorbed material into a designated hazardous waste container.[1]

- Clean the spill area with soap and water, and ventilate the area.[\[1\]](#)[\[2\]](#)
- For Large Spills:
  - Evacuate the area immediately.
  - Alert your supervisor and contact your institution's EHS or emergency response team without delay.[\[1\]](#)
  - Prevent entry into the affected area.

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Cyclohexanone, 2-(3-hydroxyphenyl)-**.



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Caption: Disposal workflow for **Cyclohexanone, 2-(3-hydroxyphenyl)-**.

## Quantitative Data Summary

Due to the absence of a specific SDS for **Cyclohexanone, 2-(3-hydroxyphenyl)-**, the following data for the parent compound, cyclohexanone, is provided for hazard assessment and reference.<sup>[1]</sup>

| Property           | Value                                                                                                    | Source                                                      |
|--------------------|----------------------------------------------------------------------------------------------------------|-------------------------------------------------------------|
| CAS Number         | 108-94-1                                                                                                 | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[9]</a> |
| Molecular Formula  | C <sub>6</sub> H <sub>10</sub> O                                                                         |                                                             |
| Hazard Class       | 3 (Flammable Liquid)                                                                                     | <a href="#">[9]</a>                                         |
| GHS Classification | Flammable Liquid 3; Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritation 2; Serious Eye Damage 1 | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |

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